

Proper Disposal of 1-Methylpyrrolidine-d8: A Step-by-Step Guide

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Compound of Interest

Compound Name: 1-Methylpyrrolidine-d8

CAS No.: 131857-29-9

Cat. No.: B150434

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The proper disposal of **1-Methylpyrrolidine-d8**, a deuterated form of 1-Methylpyrrolidine, is crucial for maintaining laboratory safety and environmental compliance. Due to its hazardous properties, including high flammability, acute toxicity, and corrosivity, this chemical must be handled as hazardous waste from the point of generation through final disposal.^{[1][2][3]} Adherence to institutional protocols and local, state, and federal regulations is mandatory.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE). This includes, but is not limited to:

- Eye and Face Protection: Wear chemical splash goggles and a face shield.^{[4][5]}
- Skin Protection: Use appropriate protective gloves and clothing to prevent skin contact.^{[4][5]}
- Respiratory Protection: A NIOSH/MSHA-approved respirator is necessary if there is a risk of inhalation or if exposure limits are exceeded.^{[4][5]}

Always work in a well-ventilated area, preferably under a chemical fume hood, to minimize exposure to vapors.[6]

Step-by-Step Disposal Protocol

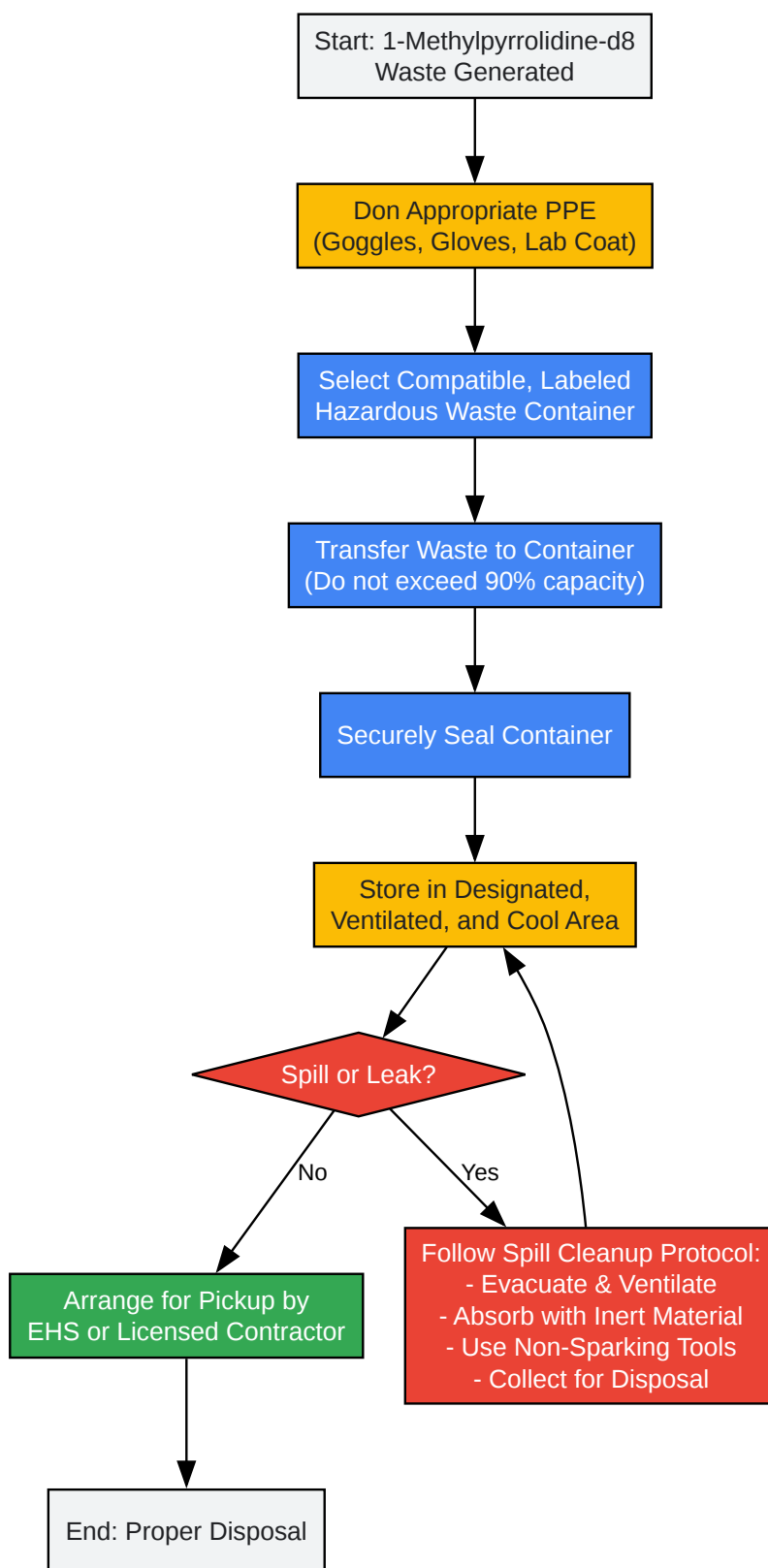
- Waste Identification and Segregation:
 - Clearly label the waste container as "Hazardous Waste" and specify the contents: "**1-Methylpyrrolidine-d8**".
 - Do not mix **1-Methylpyrrolidine-d8** with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.[7]
- Container Selection and Management:
 - Use a container that is compatible with **1-Methylpyrrolidine-d8**. Often, the original container is suitable.[7]
 - Ensure the container is in good condition, with a secure, tightly sealed cap to prevent leaks or spills.[7][8]
 - Do not fill the container beyond 90% of its capacity to allow for vapor expansion.[8]
 - Store the waste container in a designated, cool, dry, and well-ventilated area away from sources of ignition and incompatible materials such as strong oxidizing agents and strong acids.[4][6]
- Spill and Leak Management:
 - In the event of a spill, immediately evacuate non-essential personnel and eliminate all ignition sources.[4][6]
 - Ventilate the area.
 - Wearing appropriate PPE, contain the spill using an inert absorbent material such as vermiculite, sand, or earth.[4]

- Use non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[4][6]
- Clean the affected area thoroughly.
- Final Disposal:
 - Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[9]
 - Complete all required waste disposal forms accurately.
 - Never dispose of **1-Methylpyrrolidine-d8** down the drain or with general laboratory trash. [8]

Quantitative Data Summary

Property	Value
Molecular Formula	C5D8H3N
Molecular Weight	93.20 g/mol [1]
Boiling Point	80-81 °C[10]
Melting Point	-90 °C[10]
Flash Point	-21 °C (-7 °F)[2][10]
Density	0.819 g/mL at 25 °C[10]

Disposal Workflow



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Caption: Disposal workflow for **1-Methylpyrrolidine-d8**.

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